

Technical Guide: Dimethyl 3-Hydroxyadipate (CAS 93090-86-9)

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Compound of Interest

Compound Name: *Dimethyl 3-hydroxyhexanedioate*

Cat. No.: *B13149527*

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Executive Summary

Dimethyl 3-hydroxyadipate (**Dimethyl 3-hydroxyhexanedioate**) is a critical chiral building block in the pharmaceutical industry, specifically serving as a pivotal intermediate in the synthesis of the dihydroxyheptanoic acid side chain pharmacophore found in HMG-CoA reductase inhibitors (statins), such as Rosuvastatin and Atorvastatin.

This guide provides a rigorous technical analysis of the compound, moving beyond basic catalog data to address the synthesis, biocatalytic production, and safety protocols required for high-integrity drug development workflows.

Chemical Identity & Physicochemical Profile[1][2][3] [4][5]

The accurate identification of this compound is often complicated by the prevalence of its non-hydroxy precursor (Dimethyl adipate) and various ester analogs in database search results.

Table 1: Physicochemical Specifications

Parameter	Specification	Notes
Chemical Name	Dimethyl 3-hydroxyhexanedioate	IUPAC nomenclature
CAS Number	93090-86-9	Primary identifier for the racemic/general structure
Molecular Formula	C ₈ H ₁₄ O ₅	Asymmetric center at C3
Molecular Weight	190.19 g/mol	
Structure	CH ₃ OOC-CH ₂ -CH(OH)-CH ₂ -CH ₂ -COOCH ₃	
Physical State	Viscous Liquid	Colorless to pale yellow
Solubility	Soluble in MeOH, EtOH, EtOAc, DCM	Limited solubility in water compared to free acid
Chirality	(S)- or (R)- enantiomers available	(S)-isomer is the typical target for statin synthesis

Safety Data & Handling (SDS Analysis)

Signal Word:WARNING

As a research chemical, comprehensive toxicological data (LD50) is often limited compared to commodity chemicals. However, based on the functional group profile (ester/alcohol) and structural analogs, the following GHS classifications are standard for safe handling protocols.

Hazard Statements (GHS-US/EU)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Protocols

- P261: Avoid breathing mist/vapors. Use only in a chemical fume hood.
- P280: Wear nitrile gloves (minimum thickness 0.11 mm) and safety glasses with side shields.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.

Storage & Stability

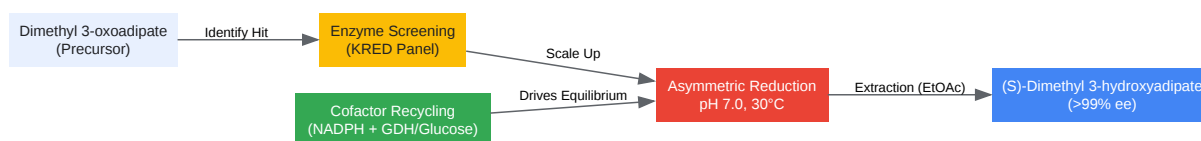
- Temperature: Store at 2–8°C (Refrigerate).
- Atmosphere: Hygroscopic. Store under inert gas (Argon or Nitrogen) to prevent hydrolysis of the methyl esters back to adipic acid derivatives.

Synthesis & Biocatalysis: The "Senior Scientist" Perspective

While chemical reduction (e.g., NaBH_4) is possible, it yields a racemic mixture requiring subsequent resolution. In modern drug development, stereoselective biocatalysis is the gold standard. We utilize Ketoreductases (KREDs) to reduce Dimethyl 3-oxoadipate to the desired chiral alcohol with >99% enantiomeric excess (ee).

Biocatalytic Workflow Logic

The following diagram illustrates the decision matrix for synthesizing the (S)-enantiomer, critical for statin efficacy.



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Figure 1: Biocatalytic pathway for the asymmetric synthesis of the target compound.

Detailed Experimental Protocol: Enzymatic Reduction

Note: This protocol assumes the use of a commercially available KRED screening kit (e.g., Codexis or similar).

Reagents:

- Dimethyl 3-oxoadipate (Substrate)
- KRED Enzyme (Specific variant determined by screen)
- NADP⁺ (Cofactor)
- Glucose Dehydrogenase (GDH) & Glucose (for cofactor regeneration)
- Phosphate Buffer (100 mM, pH 7.0)

Step-by-Step Methodology:

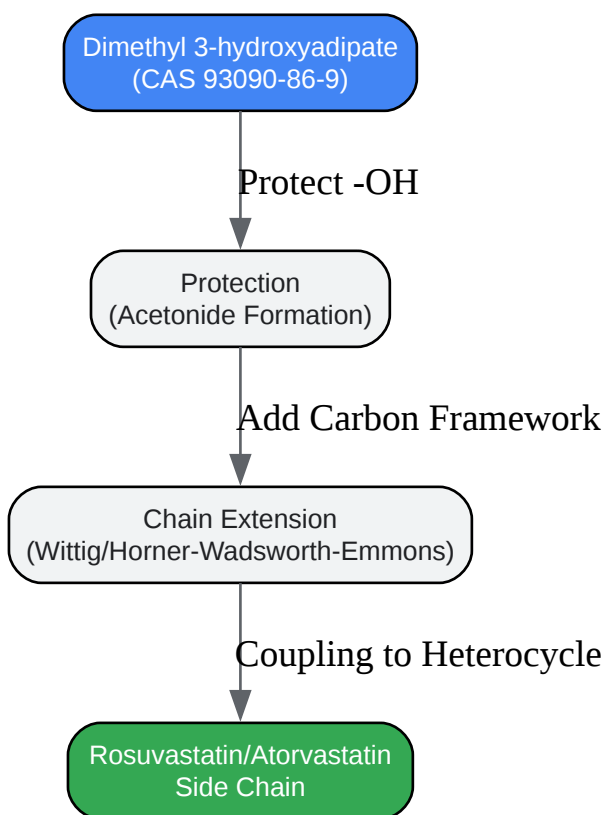
- Buffer Preparation: Prepare 100 mL of 100 mM potassium phosphate buffer (pH 7.0). Degas to remove oxygen if the specific enzyme is oxidation-sensitive (rare for KREDs, but good practice).
- Cofactor Mix: Dissolve Glucose (1.5 eq relative to substrate) and NADP⁺ (1 mM final concentration) in the buffer. Add GDH (5 U/mL).
- Substrate Addition: Dissolve Dimethyl 3-oxoadipate in DMSO (5% v/v final) to assist solubility, then add to the aqueous buffer. Final substrate concentration should be 10–50 g/L depending on enzyme tolerance.
- Reaction Initiation: Add the KRED enzyme (10–20 mg/L). Incubate at 30°C with orbital shaking (200 rpm).
- Monitoring: Monitor reaction progress via HPLC (C18 column) or GC. The reaction is complete when the ketone peak disappears (typically 12–24 hours).
- Work-up: Acidify slightly to pH 5-6 to quench. Extract 3x with Ethyl Acetate. Dry organic layer over MgSO₄ and concentrate in vacuo.

- Validation: Verify structure via ^1H -NMR and optical purity via Chiral GC.

Applications in Drug Development[6]

The utility of Dimethyl 3-hydroxyadipate lies in its ability to be chain-extended. In the synthesis of Rosuvastatin, the C3-hydroxyl group eventually becomes the C5-hydroxyl of the final statin heptenoate chain.

Mechanism of Action Relevance: Statins function by mimicking the HMG-CoA intermediate. The stereochemistry at the hydroxyl positions is non-negotiable; the enzyme HMG-CoA Reductase requires the specific (3R,5S) configuration (depending on numbering) to bind the pharmacophore. Using a high-purity (S)-Dimethyl 3-hydroxyadipate starting material ensures the downstream stereocenters are established correctly.



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Figure 2: Strategic utilization of the intermediate in statin total synthesis.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 12329, Dimethyl adipate (Structural Analog Safety Data). Retrieved October 26, 2025, from [[Link](#)]
- Patel, R. N. (2018). Biocatalytic Synthesis of Statin Intermediates. In Green Biocatalysis. Wiley Online Library.
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